

Personal Protective Equipment (PPE) for Handling 1-Chlorohexane

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Compound of Interest

Compound Name: 1-Chlorohexane

CAS No.: 70776-07-7

Cat. No.: B7769338

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Executive Safety Profile

1-Chlorohexane (Hexyl chloride) presents a dual-hazard profile: it is a Flammable Liquid (Category 3) and a Halogenated Organic Solvent.^[1] While it shares the lipophilic properties of hexane, the chlorine substitution increases its polarity and permeation aggression against standard polymers.^[2]

Critical Hazard Data:

Property	Value	Operational Implication
CAS Number	544-10-5	Unique identifier for inventory/waste tracking. [1]
Flash Point	26°C - 27°C (79°F)	High Risk. Vapors can ignite at room temperature. [2] [1] Grounding is mandatory. [2] [1]
GHS Classification	H226 (Flammable), H315 (Skin Irrit.), H319 (Eye Irrit.) [2] [1]	Requires flame-resistant clothing and chemical splash protection. [1]

| Solubility | Immiscible with water | Do not use water to clean spills; it will spread the burning liquid.[\[1\]](#) |

The Barrier Strategy: Glove Selection Protocol

The "Nitrile Fallacy": Many researchers assume that because **1-chlorohexane** is an alkyl chain (like hexane), standard nitrile gloves provide extended protection.[\[2\]](#) This is incorrect. The chlorine atom introduces a dipole moment that facilitates faster permeation through the nitrile matrix compared to pure alkanes.[\[1\]](#)

Causality: Chlorinated hydrocarbons cause swelling and degradation in nitrile polymer matrices, reducing breakthrough times significantly compared to non-chlorinated analogs.[\[2\]](#)

Glove Selection Matrix

Application	Recommended Material	Breakthrough Time	Protocol
Incidental Splash (Pipetting, <10 mL)	Nitrile (Double Gloved)	10–30 mins	Technique: Wear two pairs of 4-5 mil nitrile gloves.[2] If splashed, immediately strip the outer glove, inspect the inner glove, and replace.
Immersion / Bulk Transfer (>100 mL)	Viton® or Silver Shield® (Laminate)	>480 mins	Mandatory: Use for spill cleanup or when handling large volumes.[1] These materials resist the swelling caused by halogenated solvents. [1]
Anhydrous Handling	PVA (Polyvinyl Alcohol)	>480 mins	Restriction: Excellent resistance to 1-chlorohexane but dissolves in water.[1] Use only for strictly anhydrous processes.

Self-Validating Glove Check (The Inflation Test): Before donning Viton or Silver Shield gloves (which are often re-used due to cost), perform this step:

- Trap air inside the glove by rolling the cuff.[1]
- Squeeze the glove to pressurize the fingers.[1]
- Listen/feel for air leaks.[1][3] If it leaks air, it will leak chemical. Discard immediately.[1]

Respiratory & Body Defense

Respiratory Protection

1-Chlorohexane has a vapor pressure of ~9.37 mmHg at 25°C. While not highly volatile like dichloromethane, its vapors are heavier than air and will accumulate in the "breathing zone" (lower 12 inches of the hood).[2]

- Primary Engineering Control: Chemical Fume Hood (Face velocity: 100 fpm).[1]
- Secondary Protection (Outside Hood): Full-face respirator with Organic Vapor (OV) cartridges (Black label).[1]
 - Why: The OV cartridge contains activated charcoal which adsorbs the organic solvent.[1]
 - Change Schedule: If you taste/smell a "sweet" solvent odor, the cartridge is saturated (breakthrough).[1] Replace immediately.

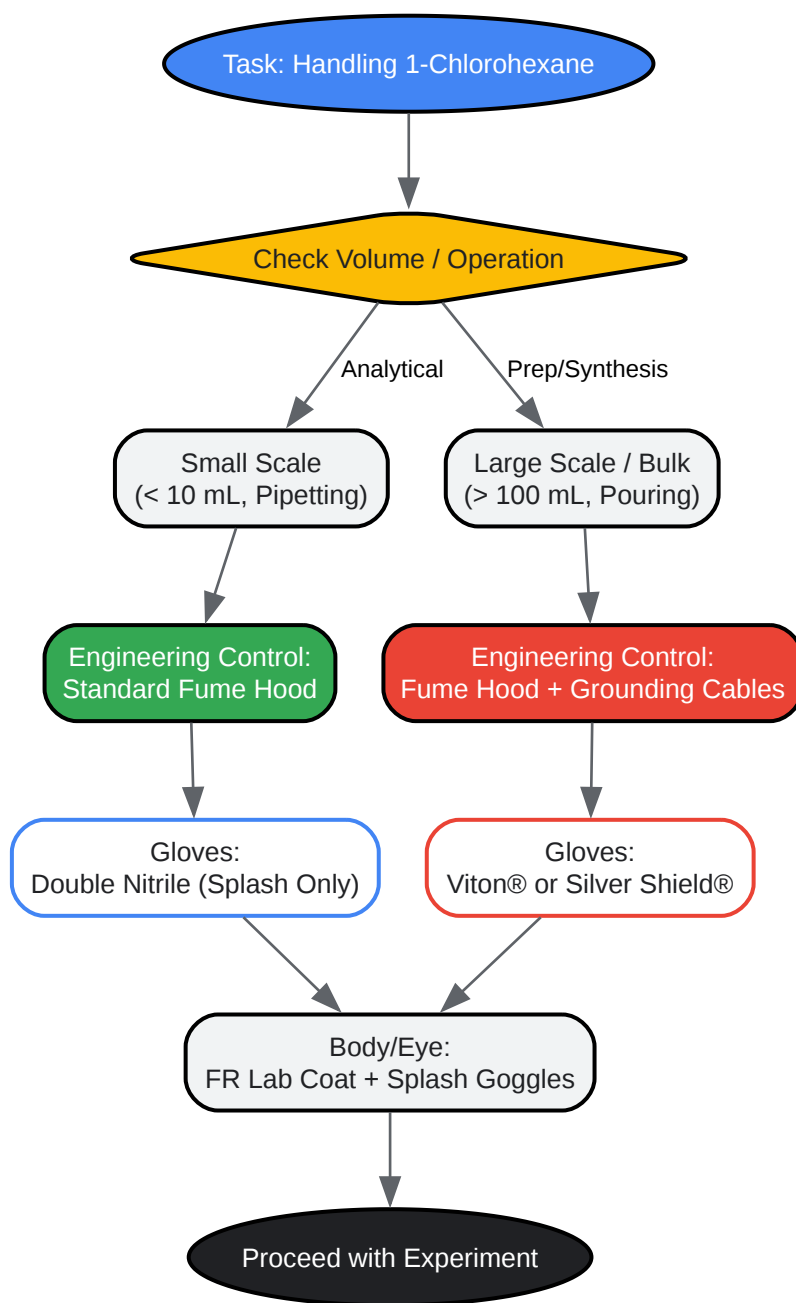
Body & Eye Protection[1][4][5][6]

- Eyes: Chemical Splash Goggles (ANSI Z87.1).[1] Note: Safety glasses are insufficient for liquids that are both flammable and irritating; vapors can bypass glasses.
- Body: Flame-Resistant (FR) Lab Coat.
 - Material: Nomex or treated cotton.[1] Avoid synthetic blends (polyester/nylon) which melt into the skin during a flash fire.[1]
 - Static Control: **1-Chlorohexane** is a static accumulator.[1] Wear cotton clothing underneath PPE to reduce static discharge potential.[1]

Operational Workflows

Workflow Logic Diagram

The following diagram outlines the decision process for selecting PPE and engineering controls based on the volume of **1-chlorohexane** handled.



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Caption: Decision logic for PPE selection based on operational scale. Note the escalation to grounding and heavy-duty gloves for bulk handling.

Step-by-Step Handling Protocol

A. Bulk Transfer (>100 mL)

- Bonding & Grounding: Connect a grounding wire between the source drum and the receiving vessel before opening the container.[1] **1-Chlorohexane** has low conductivity and generates static charge during flow.[1]
- PPE Check: Don Viton gloves and FR lab coat.[1]
- Ventilation: Ensure sash is at the working height marker.
- Transfer: Pour slowly to minimize splashing. Use a funnel made of compatible material (Glass or HDPE; avoid Polystyrene).[2][1]

B. Waste Disposal

- Classification: Halogenated Organic Waste.[1]
- Segregation: Do NOT mix with non-halogenated solvents (e.g., Acetone, Hexane) if your facility separates them.[2] Halogenated waste is significantly more expensive to incinerate; mixing contaminates the cheaper non-halogenated stream.[1]
- Container: Store in amber glass or HDPE containers. Ensure the cap has a PTFE liner to prevent gasket swelling.[1]

Emergency Response Protocols

Scenario	Immediate Action	Secondary Action
Skin Contact	Flush immediately with water for 15 mins.[1][3] Soap is essential (lipophilic chemical).[1]	Remove contaminated clothing carefully.[1][3][6] If skin is red/blistered, seek medical attention.[1]
Eye Contact	Irrigate at eyewash station for 15 mins. Hold eyelids open.	Do not rub eyes.[1] Seek ophthalmological evaluation.
Spill (< 100 mL)	Cover with vermiculite or activated charcoal pads.[1]	Place in a fume hood to evaporate or seal in a waste bag.[1]
Spill (> 100 mL)	Evacuate the lab. Pull fire alarm if vapors are dense.[1]	Call EHS/Fire Dept.[1] Do not attempt cleanup without SCBA if ventilation is poor.[1]

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 10992, **1-Chlorohexane**. [2][1] Retrieved from [Link]
- Occupational Safety and Health Administration (OSHA). Occupational Safety and Health Standards: Toxic and Hazardous Substances (1910.1000). [2][1] Retrieved from [Link]

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Sources

- [1. ansell.com \[ansell.com\]](https://www.ansell.com)
- [2. 1-Chlorohexane | C6H13Cl | CID 10992 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov/compound/1-Chlorohexane)
- [3. 1-Chlorohexane\(544-10-5\)MSDS Melting Point Boiling Density Storage Transport \[m.chemicalbook.com\]](https://www.m.chemicalbook.com/MSDS/544-10-5)

- [4. oxychem.com \[oxychem.com\]](https://oxychem.com)
- [5. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [6. assets.thermofisher.cn \[assets.thermofisher.cn\]](https://assets.thermofisher.cn)
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